

DL-2-Methylbutyric acid-13C2 safety data sheet (SDS) information

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Compound of Interest

Compound Name: DL-2-Methylbutyric acid-13C2

Cat. No.: B12374310

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A comprehensive Safety Data Sheet (SDS) for **DL-2-Methylbutyric acid-13C2** is not readily available in the public domain. This technical guide, therefore, utilizes data from the SDS of the structurally analogous, non-isotopically labeled compound, 2-Methylbutyric acid. The information presented should be considered a close approximation, as the toxicological and physicochemical properties of the isotopically labeled compound are expected to be nearly identical to its non-labeled counterpart. This document is intended for researchers, scientists, and professionals in drug development who require detailed safety and handling information.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for 2-Methylbutyric acid, serving as a proxy for **DL-2-Methylbutyric acid-13C2**.

Table 1: Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid
Odor	Unpleasant
Boiling Point	176 - 177 °C
Melting Point	-80 °C
Flash Point	76 °C
Density	0.936 g/cm ³
Molecular Formula	C ₅ H ₁₀ O ₂
Molecular Weight	102.13 g/mol

Table 2: Toxicological Data

Test	Species	Route	Value
LD50	Rat	Oral	1740 mg/kg
LD50	Rabbit	Dermal	1600 mg/kg

Table 3: Exposure Limits and Handling

Parameter	Value
Storage Temperature	2-8°C
Personal Protective Equipment (PPE)	Eye shields, gloves, protective clothing

Experimental Protocols

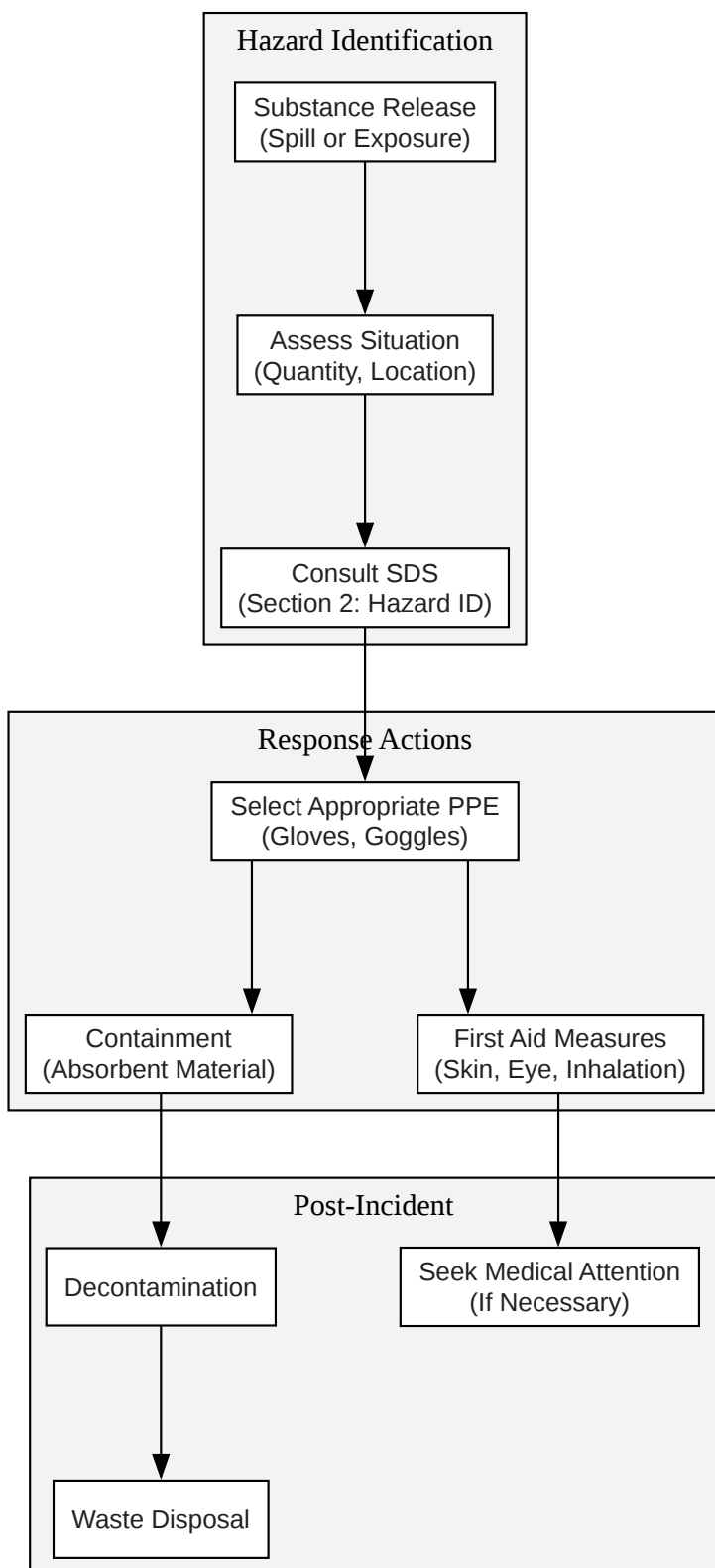
Detailed experimental protocols for the toxicological data presented are not typically included in standard Safety Data Sheets. The LD50 (Lethal Dose, 50%) values cited are standard toxicological metrics determined through established testing guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Oral LD50 Determination (OECD 423):

- **Animal Selection:** A small group of animals (typically rats) is selected.
- **Dose Administration:** A single, high dose of the substance is administered orally to one animal.
- **Observation:** The animal is observed for signs of toxicity and mortality over a defined period (e.g., 14 days).
- **Stepwise Dosing:** Depending on the outcome, the dose is adjusted and administered to subsequent animals in a stepwise manner to determine the dose at which 50% of the test population is expected to die.

Hazard Identification and Response Workflow

The following diagram illustrates the logical workflow for identifying and responding to a potential exposure or spill of 2-Methylbutyric acid.



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